

Application Notes and Protocols for Gamma-Ray Spectroscopy of Molybdenum-92

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Compound of Interest

Compound Name: Molybdenum-92

Cat. No.: B083593

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These application notes provide a comprehensive overview of the gamma-ray spectroscopy of **Molybdenum-92** (^{92}Mo). This document includes detailed experimental protocols for studying the excited states of ^{92}Mo , quantitative data on its gamma-ray emissions, and visualizations of its nuclear de-excitation pathways and relevant experimental workflows. As a stable isotope, ^{92}Mo 's gamma-ray spectrum is typically studied by populating its excited states through nuclear reactions, such as inelastic neutron scattering.

Introduction to Gamma-Ray Spectroscopy of Molybdenum-92

Molybdenum-92 is a stable isotope of molybdenum with a natural abundance of approximately 14.84%. Unlike radioactive isotopes, ^{92}Mo does not undergo spontaneous decay and therefore does not have a characteristic decay spectrum. However, its nuclear structure can be investigated by exciting the nucleus to higher energy levels and observing the subsequent gamma-ray emissions as it de-excites. This process provides valuable information about the nuclear shell structure and is crucial for validating nuclear models. A common method to populate the excited states of ^{92}Mo is through the inelastic scattering of neutrons, denoted as the $^{92}\text{Mo}(n,n'\gamma)$ reaction.

Data Presentation

The following tables summarize the adopted gamma-ray energies and relative intensities for the de-excitation of **Molybdenum-92**, as compiled from the Evaluated Nuclear Structure Data File (ENSDF).[1]

Table 1: Adopted Energy Levels of **Molybdenum-92**

Level Energy (keV)	Spin and Parity (J π)	Half-life
0.0	0+	STABLE
1509.5	2+	1.15 ps
2282.6	4+	>3.4 ps
2526.4	5-	190 ns
2612.5	6+	1.4 ps
2760.5	8+	190 ns
3090.8	2+	11 fs

Table 2: Adopted Gamma-Ray Transitions in **Molybdenum-92**

Initial Level Energy (keV)	Final Level Energy (keV)	Gamma-Ray Energy (keV)	Relative Intensity	Multipolarity
1509.5	0.0	1509.5	100	E2
2282.6	1509.5	773.1	100	E2
2526.4	2282.6	243.8	100	E1
2612.5	2282.6	329.9	100	E2
2760.5	2612.5	148.0	100	E2
3090.8	0.0	3090.8	100	E2
3090.8	1509.5	1581.3	2.5	M1+E2

Experimental Protocols

A prevalent method for studying the gamma-ray spectrum of ^{92}Mo is through inelastic neutron scattering. The following protocol outlines the key steps for a typical $^{92}\text{Mo}(n,n'\gamma)$ experiment.

Objective: To populate the excited states of a ^{92}Mo target using inelastic neutron scattering and to measure the resulting gamma-ray emissions to determine their energies and relative intensities.

Materials:

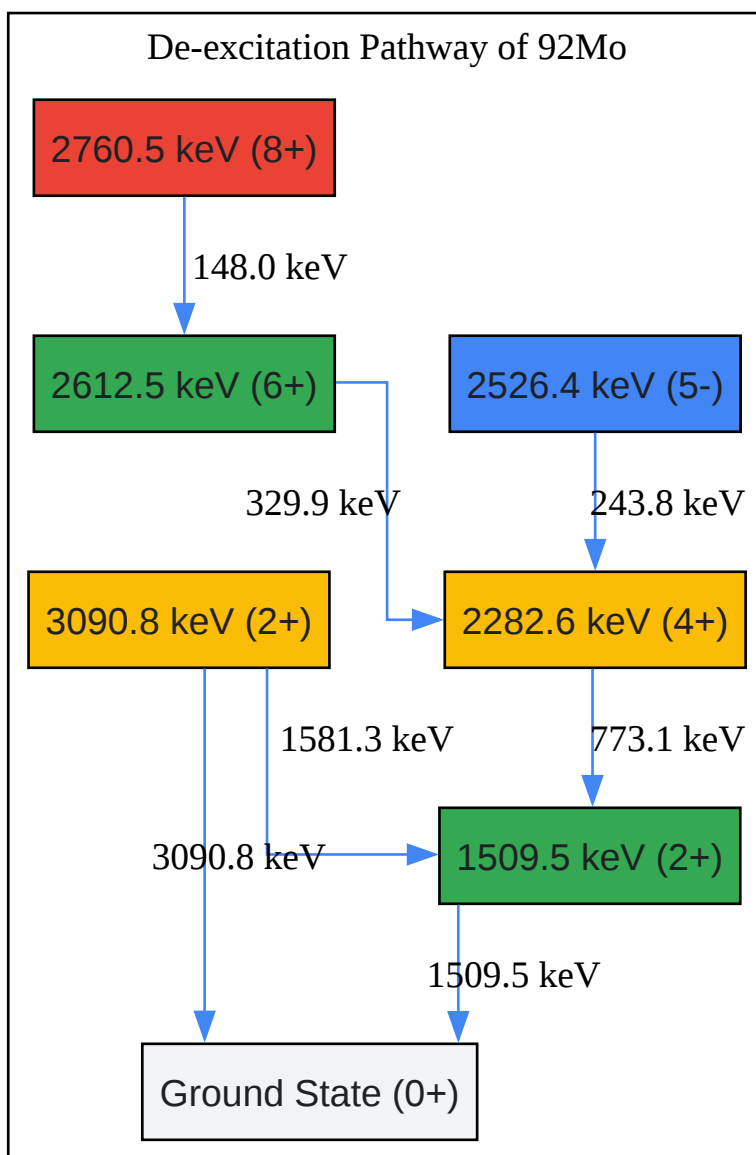
- **Target:** A high-purity, enriched ^{92}Mo sample.
- **Neutron Source:** A neutron generator, such as a Van de Graaff accelerator producing neutrons via reactions like $^3\text{H}(p,n)^3\text{He}$ or $^2\text{H}(d,n)^3\text{He}$.
- **Gamma-Ray Detector:** A high-purity germanium (HPGe) detector, or an array of HPGe detectors for coincidence measurements.
- **Data Acquisition System:** A multi-channel analyzer (MCA) and associated electronics for signal processing and data storage.
- **Shielding:** Lead and copper shielding for the detector to reduce background radiation.

Protocol:

- **Neutron Beam Production:**
 - Generate a monoenergetic beam of fast neutrons using a particle accelerator. The neutron energy should be sufficient to excite the levels of interest in ^{92}Mo .
 - The neutron flux at the target position should be monitored using a neutron detector or by using a monitor foil with a well-known reaction cross-section.
- **Target Setup:**
 - Place the enriched ^{92}Mo target in the path of the neutron beam.
 - The target should be thin enough to minimize neutron multiple scattering and gamma-ray self-absorption.

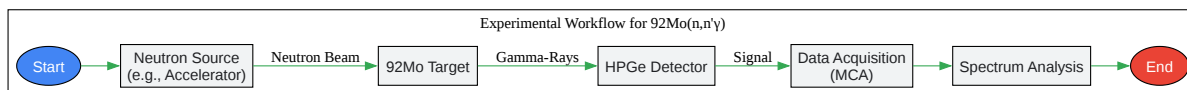
- Detector Setup and Calibration:
 - Position the HPGe detector at a specific angle relative to the incident neutron beam. For angular distribution measurements, a goniometer can be used to vary the detector angle.
 - Calibrate the energy and efficiency of the detector using standard radioactive sources with well-known gamma-ray energies and intensities (e.g., ^{133}Ba , ^{152}Eu , ^{60}Co).
- Data Acquisition:
 - Irradiate the ^{92}Mo target with the neutron beam.
 - Acquire the gamma-ray spectrum using the HPGe detector and the MCA. The acquisition time should be sufficient to obtain good statistics for the peaks of interest.
 - To distinguish prompt gamma-rays from the $^{92}\text{Mo}(n,n'\gamma)$ reaction from background and neutron-capture gamma-rays, time-of-flight techniques can be employed.
- Data Analysis:
 - Analyze the acquired gamma-ray spectrum to identify the photopeaks corresponding to the de-excitation of ^{92}Mo .
 - Determine the energy and net area (counts) of each photopeak.
 - Correct the peak areas for the detector efficiency at the respective energies.
 - Calculate the relative intensities of the gamma-ray transitions.
 - If angular distribution measurements are performed, the data can be fitted with Legendre polynomials to determine multipole mixing ratios.

Mandatory Visualizations



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Caption: De-excitation cascade of ^{92}Mo .



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Caption: Workflow for $^{92}\text{Mo}(\text{n},\text{n}'\gamma)$ spectroscopy.

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References

- 1. ENSDF - Nuclear Data Program [nucleardata.berkeley.edu]
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